

Mini Gastrin I human solubility and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mini Gastrin I, human

Cat. No.: B549806

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Technical Support Center: Mini Gastrin I Human

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility, storage, and handling of Mini Gastrin I human. It includes frequently asked questions (FAQs), troubleshooting guides, and detailed experimental protocols to ensure successful experiments.

Frequently Asked Questions (FAQs)

Q1: What is Mini Gastrin I human?

A1: Mini Gastrin I human is a synthetic peptide that corresponds to the 5-17 fragment of human gastrin I. It is a shorter version of gastrin and acts as a potent and selective agonist for the cholecystokinin-2 (CCK2) receptor.

Q2: What are the primary applications of Mini Gastrin I human in research?

A2: Mini Gastrin I human is primarily used in cancer research to target tumors that overexpress the CCK2 receptor, such as medullary thyroid carcinoma, small cell lung cancer, and some ovarian and gastrointestinal tumors. It is often used in radiolabeled form for imaging and targeted radionuclide therapy studies. It is also utilized to study the signaling pathways and physiological effects mediated by the CCK2 receptor.

Q3: What are the recommended storage conditions for lyophilized Mini Gastrin I human?

A3: Lyophilized Mini Gastrin I human should be stored at -20°C and protected from light. For short-term storage, 4°C is acceptable, but for long-term stability, -20°C is required.

Q4: How should I store reconstituted Mini Gastrin I human solutions?

A4: Reconstituted solutions of Mini Gastrin I human should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C. For solutions stored at -20°C, it is recommended to use them within one month.^[1] For longer-term storage of up to six months, -80°C is preferable.^[1]

Solubility and Reconstitution

Quantitative Solubility Data

Solvent	Concentration	Notes
Dimethyl sulfoxide (DMSO)	Soluble	A common solvent for creating stock solutions. ^[1]
1% Aqueous Ammonia	Up to 1 mg/mL	Sonication may be required to aid dissolution.
Water	Soluble	

Experimental Protocol: Reconstitution of Lyophilized Mini Gastrin I Human

This protocol provides a step-by-step guide for reconstituting lyophilized Mini Gastrin I human to prepare a stock solution.

Materials:

- Vial of lyophilized Mini Gastrin I human
- Sterile, high-purity dimethyl sulfoxide (DMSO)
- Sterile, DNase/RNase-free microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- **Pre-treatment of the Vial:** Before opening, centrifuge the vial of lyophilized peptide at a low speed (e.g., 2000-3000 x g) for 1-2 minutes to ensure that all the powder is collected at the bottom of the vial.^[2]
- **Solvent Addition:** Carefully open the vial and add the required volume of DMSO to achieve the desired stock concentration. For example, to prepare a 10 mM stock solution from 1 mg of peptide (Molecular Weight: ~1646 g/mol), add 60.7 μ L of DMSO.
- **Dissolution:** Gently vortex or sonicate the vial to ensure complete dissolution of the peptide. To enhance solubility, the tube can be warmed to 37°C and sonicated for a short period.^[1]
- **Aliquoting and Storage:** Once the peptide is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1] Avoid repeated freeze-thaw cycles.

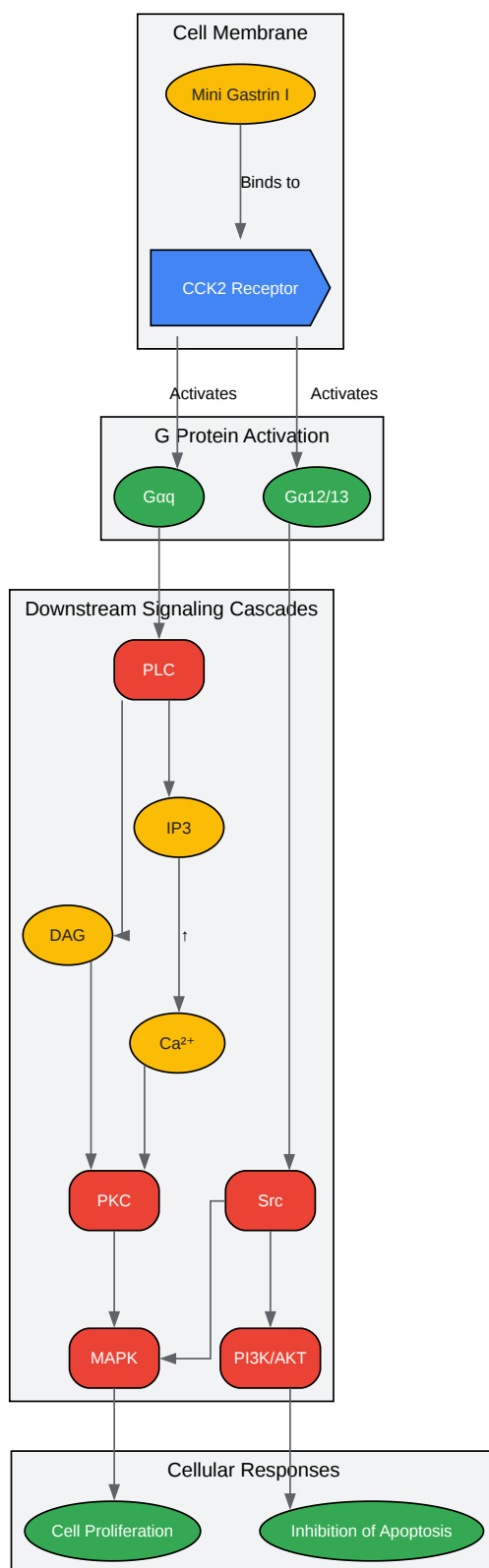
Troubleshooting Guide

Issue	Possible Cause	Recommendation
Peptide will not dissolve	- Incorrect solvent used.- The concentration is too high.- The peptide has aggregated.	- Confirm the recommended solvent for your specific product lot.- Try warming the solution to 37°C and sonicating.- If aggregation is suspected, try dissolving in a small amount of a stronger solvent like DMSO first, then diluting with your aqueous buffer.
Loss of biological activity	- Repeated freeze-thaw cycles of the stock solution.- Improper storage conditions (e.g., stored at 4°C for an extended period).- Enzymatic degradation of the peptide in the experimental system.	- Aliquot stock solutions to avoid multiple freeze-thaw cycles.- Ensure the peptide is stored at the recommended temperature (-20°C or -80°C).- Minimize the time the peptide is in solutions containing proteases. Consider the use of protease inhibitors if compatible with your assay.
Inconsistent experimental results	- Inaccurate pipetting of the peptide stock solution.- Degradation of the peptide over time.- Variability in experimental conditions.	- Use calibrated pipettes and ensure proper pipetting technique.- Use freshly prepared dilutions for each experiment from a properly stored stock solution.- Maintain consistent experimental parameters (e.g., temperature, pH, incubation times).
Peptide aggregation	- High peptide concentration.- pH of the solution is close to the isoelectric point of the peptide.- Presence of certain salts.	- Work with the lowest effective concentration of the peptide.- Adjust the pH of the buffer to be at least 2 units away from the peptide's isoelectric point.-

If possible, screen different buffer conditions to find one that minimizes aggregation.

Signaling Pathway and Experimental Workflow

Mini Gastrin I human exerts its biological effects by binding to the Cholecystokinin-2 (CCK2) receptor, a G protein-coupled receptor (GPCR). Activation of the CCK2 receptor initiates a cascade of intracellular signaling events.

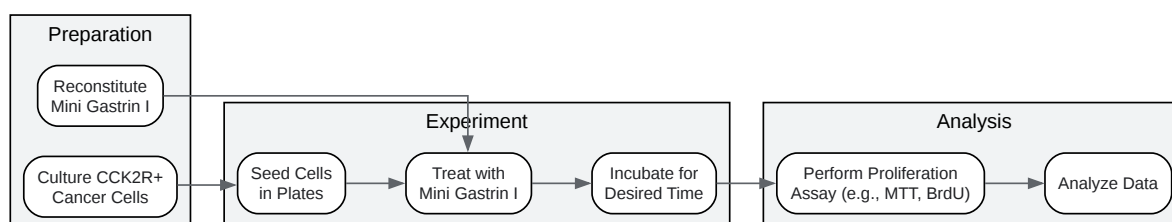


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Caption: CCK2 Receptor Signaling Pathway.

Experimental Workflow: Investigating Mini Gastrin I-Induced Cell Proliferation

The following diagram outlines a typical workflow for studying the effect of Mini Gastrin I human on the proliferation of CCK2 receptor-expressing cancer cells.



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- To cite this document: BenchChem. [Mini Gastrin I human solubility and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b549806#mini-gastrin-i-human-solubility-and-storage-conditions\]](https://www.benchchem.com/product/b549806#mini-gastrin-i-human-solubility-and-storage-conditions)

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